

N,O-Ditrityl Ganciclovir: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *N,O-Ditrityl Ganciclovir*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the properties of **N,O-Ditrityl Ganciclovir**, a protected derivative of the potent antiviral agent Ganciclovir. This document collates available experimental data on its synthesis and characterization, alongside a comparative analysis with the parent compound, Ganciclovir. It is intended to serve as a valuable resource for researchers and professionals engaged in antiviral drug development and medicinal chemistry.

Executive Summary

Ganciclovir is a synthetic nucleoside analogue of 2'-deoxyguanosine with established efficacy against cytomegalovirus (CMV) infections, particularly in immunocompromised individuals.^[1] However, its clinical application can be limited by its physicochemical properties. Chemical modification, such as the introduction of protecting groups, is a common strategy to overcome these limitations or to facilitate the synthesis of other derivatives. **N,O-Ditrityl Ganciclovir** is a key intermediate in the synthesis of Ganciclovir prodrugs, such as Valganciclovir. This guide details the synthesis and known characteristics of **N,O-Ditrityl Ganciclovir**, providing a foundational understanding for its use in further drug development.

Physicochemical Properties

Quantitative data for **N,O-Ditrityl Ganciclovir** is limited. The following tables present the available data for **N,O-Ditrityl Ganciclovir** and a more extensive dataset for the parent

compound, Ganciclovir, for comparative purposes. The introduction of two bulky, hydrophobic trityl groups is expected to significantly decrease aqueous solubility and increase lipophilicity compared to Ganciclovir.

Table 1: Physicochemical Properties of **N,O-Ditrityl Ganciclovir**

Property	Value	Reference
Molecular Formula	C47H41N5O4	Calculated
Molecular Weight	739.86 g/mol	Calculated
Appearance	White solid	[2]
Mass Spectrometry (m/z)	740.0 (M+ + 1)	[2]

Table 2: Physicochemical Properties of Ganciclovir

Property	Value	Reference
Molecular Formula	C9H13N5O4	
Molecular Weight	255.23 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	250 °C (decomposes)	
Aqueous Solubility	2.6 mg/mL at 25°C	
pKa	2.2 and 9.4	
LogP (n-octanol/water)	-1.66	

Experimental Protocols

Synthesis of **N,O-Ditrityl Ganciclovir**

The following protocol for the synthesis of **N,O-Ditrityl Ganciclovir** is adapted from the literature.[2]

Materials:

- Ganciclovir
- Trityl chloride
- Dimethylformamide (DMF)
- 4-Dimethylaminopyridine (DMAP)
- Triethylamine
- Ethyl acetate
- Water

Procedure:

- A suspension of ganciclovir (61.5 g, 0.241 mol), 4-dimethylaminopyridine (142.5 mg, 0.001 mol), and triethylamine (181.3 mL, 1.29 mol) in dimethylformamide (570 mL) is prepared.
- A solution of trityl chloride (178.5 g, 0.64 mol) in dimethylformamide (570 mL) is added to the suspension at 50 °C over 25 minutes.
- The reaction mixture is stirred for approximately 9 hours at the same temperature.
- The mixture is then cooled to 10 °C, filtered, and the solid is washed with dimethylformamide (150 mL).
- The filtrate is warmed to 20 °C, and water is added in two portions (1350 mL and 900 mL) and decanted.
- Ethyl acetate (1500 mL) is added to the resulting gummy solid, and the mixture is stirred at room temperature for 12 hours.
- The separated solid is filtered, washed with ethyl acetate (100 mL), and dried at 54 °C to yield **N,O-Ditriyl Ganciclovir** as a white solid.

Yield: 76.0 g (43%)[2]

Characterization Data

Spectroscopic Data for N,O-Ditrityl Ganciclovir

Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum (KBr pellet) shows characteristic absorption bands at 3422, 3310, 1681, and 1671 cm^{-1} . [2]

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy: The ^1H NMR spectrum (400 MHz, DMSO- d_6) displays the following chemical shifts (δ) in ppm: 3.38 (d, $J = 4.4$ Hz, 2H), 3.52 (m, 1H), 3.87 (m, 3H), 5.41 (s, 2H), 6.46 (brs, 1H), 7.23-7.86 (m, 30H), 7.79 (s, 1H), 10.60 (s, 1H). [2]

Mass Spectrometry (MS): The mass spectrum shows a peak at m/z 740.0, corresponding to the $[\text{M}+\text{H}]^+$ ion. [2]

Visualizations

Synthesis Workflow of N,O-Ditrityl Ganciclovir

Caption: Synthetic pathway for N,O-Ditrityl Ganciclovir.

Mechanism of Action of Ganciclovir (as the active moiety)

Caption: Intracellular activation and mechanism of action of Ganciclovir.

Experimental Workflow for Characterization

Caption: Workflow for the characterization of N,O-Ditrityl Ganciclovir.

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- To cite this document: BenchChem. [N,O-Ditrityl Ganciclovir: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048959#properties-of-n-o-ditrityl-ganciclovir]

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